

Solubility of 1,5-Pentanedithiol in different organic solvents

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Compound of Interest

Compound Name: 1,5-Pentanedithiol

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An In-depth Technical Guide on the Solubility of **1,5-Pentanedithiol** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility characteristics of **1,5-Pentanedithiol** in various organic solvents. Due to the limited availability of precise quantitative solubility data in publicly accessible literature, this document focuses on qualitative solubility information and provides comprehensive experimental protocols for determining solubility.

Core Concepts in Solubility

The solubility of a substance is its property to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. The solubility of **1,5-Pentanedithiol**, a dithiol, is influenced by the polarity of the solvent and the potential for hydrogen bonding. The two thiol (-SH) groups in **1,5-Pentanedithiol** are polar and capable of forming hydrogen bonds, which governs its solubility behavior.

Solubility Profile of 1,5-Pentanedithiol

Qualitative assessments indicate that **1,5-Pentanedithiol** exhibits solubility in polar organic solvents.^[1] It is described as being soluble in alcohols.^[1] Conversely, it is expected to be less soluble in non-polar solvents.^[1]

Table 1: Qualitative Solubility of **1,5-Pentanedithiol**

Solvent Class	Solubility Description
Polar Solvents (e.g., Alcohols)	Soluble
Non-Polar Solvents	Less Soluble

Note: This table is based on qualitative descriptions found in the literature. For precise quantitative data, experimental determination is necessary.

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data, the following experimental protocols are recommended. These methods are standard in the field for determining the solubility of liquid compounds.

Protocol 1: Gravimetric Method for Solubility Determination

This method is a straightforward approach to determine the solubility of a liquid solute in a solvent.

Objective: To determine the mass of **1,5-Pentanedithiol** that can be dissolved in a given volume of an organic solvent at a specific temperature.

Materials:

- **1,5-Pentanedithiol**
- Selected organic solvents (e.g., methanol, ethanol, acetone, DMSO, THF)
- Analytical balance
- Thermostatically controlled shaker or water bath
- Vials with sealed caps
- Micropipettes

- Centrifuge (optional)

Procedure:

- Preparation: Add a known volume of the selected organic solvent to a series of vials.
- Addition of Solute: To each vial, add an excess amount of **1,5-Pentanedithiol**. The exact amount should be recorded.
- Equilibration: Seal the vials and place them in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the vials to stand undisturbed for a period to allow any undissolved **1,5-Pentanedithiol** to settle. If necessary, centrifuge the vials at a low speed to facilitate separation.
- Sampling: Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a micropipette.
- Solvent Evaporation: Place the collected supernatant in a pre-weighed vial and evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause the **1,5-Pentanedithiol** to evaporate.
- Mass Determination: Once the solvent is completely evaporated, weigh the vial containing the **1,5-Pentanedithiol** residue.
- Calculation: The solubility is calculated as the mass of the dissolved **1,5-Pentanedithiol** per volume of the solvent (e.g., in g/100 mL).

Protocol 2: Spectroscopic Method for Thiol Quantification

For more precise and potentially higher-throughput measurements, a spectroscopic method involving a thiol-specific reagent can be employed. Ellman's reagent (5,5'-dithiobis-(2-nitrobenzoic acid) or DTNB) is commonly used for the colorimetric quantification of thiols.

Objective: To determine the concentration of **1,5-Pentanedithiol** in a saturated solution using a colorimetric assay.

Materials:

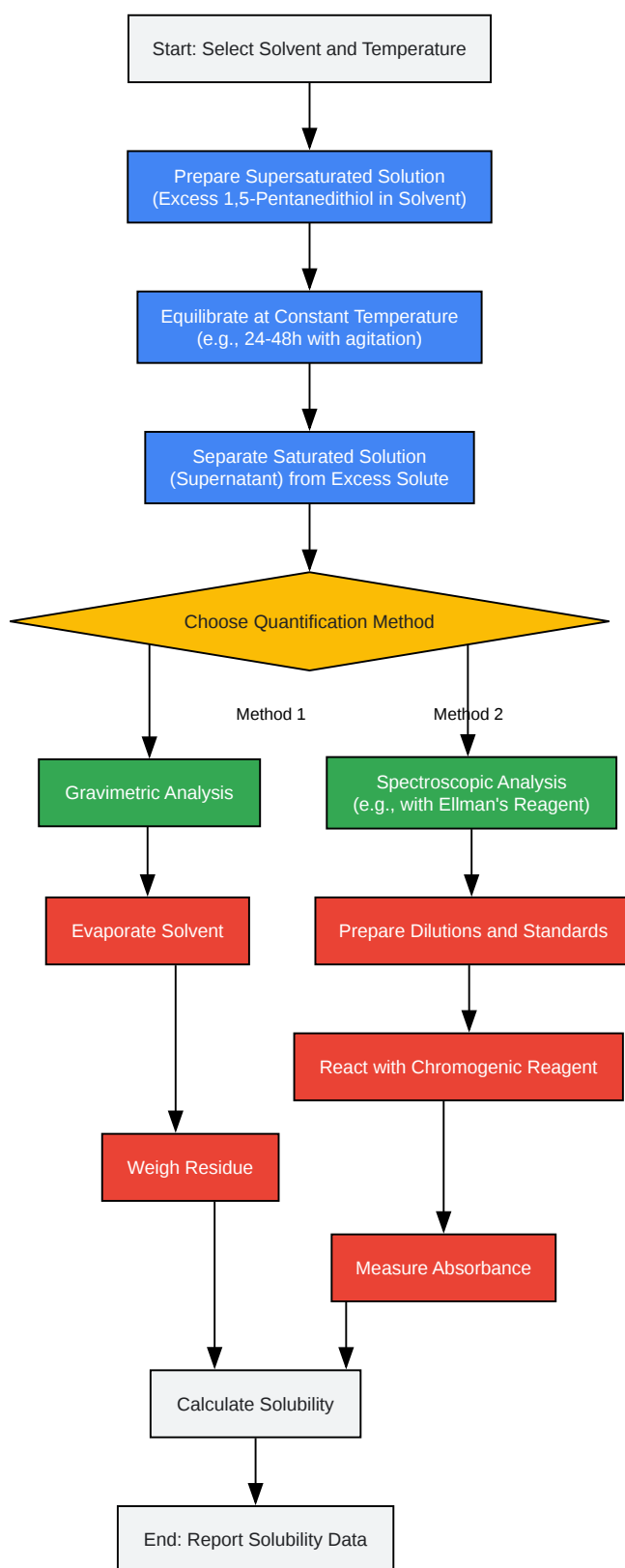
- Saturated solution of **1,5-Pentanedithiol** in the desired solvent (prepared as in Protocol 1, steps 1-4)
- Ellman's reagent (DTNB)
- Reaction buffer (e.g., phosphate buffer, pH 8.0)
- UV-Vis spectrophotometer
- Cuvettes
- **1,5-Pentanedithiol** for standard curve preparation

Procedure:

- **Standard Curve Preparation:** Prepare a series of standard solutions of **1,5-Pentanedithiol** of known concentrations in the chosen solvent.
- **Sample Preparation:** Dilute the saturated supernatant solution with the reaction buffer to a concentration that falls within the range of the standard curve.
- **Reaction:** To a known volume of the diluted sample and each standard, add a solution of Ellman's reagent. The reaction of the thiol with DTNB produces a yellow-colored product, 2-nitro-5-thiobenzoate (TNB), which absorbs light at 412 nm.
- **Measurement:** After a short incubation period, measure the absorbance of the samples and standards at 412 nm using a UV-Vis spectrophotometer.
- **Calculation:** Plot a standard curve of absorbance versus the concentration of the **1,5-Pentanedithiol** standards. Use the equation of the line from the standard curve to determine the concentration of **1,5-Pentanedithiol** in the diluted sample. Account for the dilution factor to calculate the concentration in the original saturated solution.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for determining the solubility of **1,5-Pentanedithiol**.



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Caption: Workflow for determining the solubility of **1,5-Pentanedithiol**.

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References

- 1. CAS 928-98-3: 1,5-Pentanedithiol | CymitQuimica [cymitquimica.com]
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